

Aldicarb proper disposal procedures

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Compound of Interest

Compound Name: Aldicarb

Cat. No.: B1662136

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Proper disposal of **Aldicarb**, a highly toxic carbamate pesticide, is critical for ensuring the safety of laboratory personnel and protecting the environment.^[1] Due to its acute toxicity and classification as a hazardous waste, stringent protocols must be followed.^{[1][2]} Adherence to local, state, and federal regulations is mandatory for all disposal procedures.^[2]

Immediate Safety and Handling

Before beginning any disposal-related activities, it is imperative to consult the Safety Data Sheet (SDS) and be fully familiar with **Aldicarb**'s hazards.^[1] All work with this compound must be conducted within a properly functioning chemical fume hood.^[1]

Personal Protective Equipment (PPE) is mandatory and includes:^{[1][2]}

- **Gloves:** Chemically resistant gloves are required.
- **Eye Protection:** Use chemical safety goggles and a face shield.
- **Protective Clothing:** A lab coat or other protective garments are necessary to prevent skin contact.
- **Respirator:** In case of dust or aerosol generation, a particulate dust filter respirator should be worn.^[2]

Step-by-Step Disposal Protocol

Aldicarb waste is regulated as a hazardous substance, and its disposal must be managed through appropriate channels.[3][4] Under United States regulations, waste containing **Aldicarb** is assigned EPA waste number P070.[2][5]

- Waste Segregation and Collection:
 - Do not mix **Aldicarb** waste with other chemical waste unless explicitly instructed by your institution's safety guidelines.
 - Collect all waste containing **Aldicarb**, including contaminated labware, unused product, and spill cleanup materials, in a designated, properly labeled, and sealed container.[2]
- Packaging for Disposal:
 - For product residues and sorbent media, packaging in 17H epoxy-lined drums is recommended before transport to a disposal site.[6]
 - Ensure containers are securely sealed to prevent leaks or spills.[2]
- Contact Environmental Health and Safety (EHS):
 - All waste containing **Aldicarb** must be managed as hazardous waste through your institution's Environmental Health and Safety (EHS) department.[1]
 - Contact your EHS office, state pesticide or environmental control agency, or the hazardous waste representative at the nearest EPA regional office for specific guidance.[4]
- Spill Management:
 - In case of a spill, evacuate the area and ensure proper ventilation.[3]
 - Avoid all personal contact with the spilled material, including inhalation of dust.[2]
 - Use dry cleanup procedures; do not sweep dry powder. Dampen the material with water to prevent dust from becoming airborne.[2][3]
 - Vacuuming should only be done with a HEPA-filtered vacuum cleaner.[2][3]

- Collect the spilled material and any contaminated absorbents into a suitable container for disposal.[\[2\]](#)[\[7\]](#)
- Final Disposal Methods:
 - The two primary approved disposal methods for **Aldicarb** waste are:
 - High-Temperature Incineration: This should be carried out in a unit equipped with effluent gas scrubbing.[\[6\]](#)
 - Approved Landfill: Disposal in an EPA-approved landfill specifically designated for hazardous waste.[\[6\]](#)
 - Never dispose of **Aldicarb** or its containers in standard laboratory trash or down the drain.[\[1\]](#)

Quantitative Data for Emergency Response

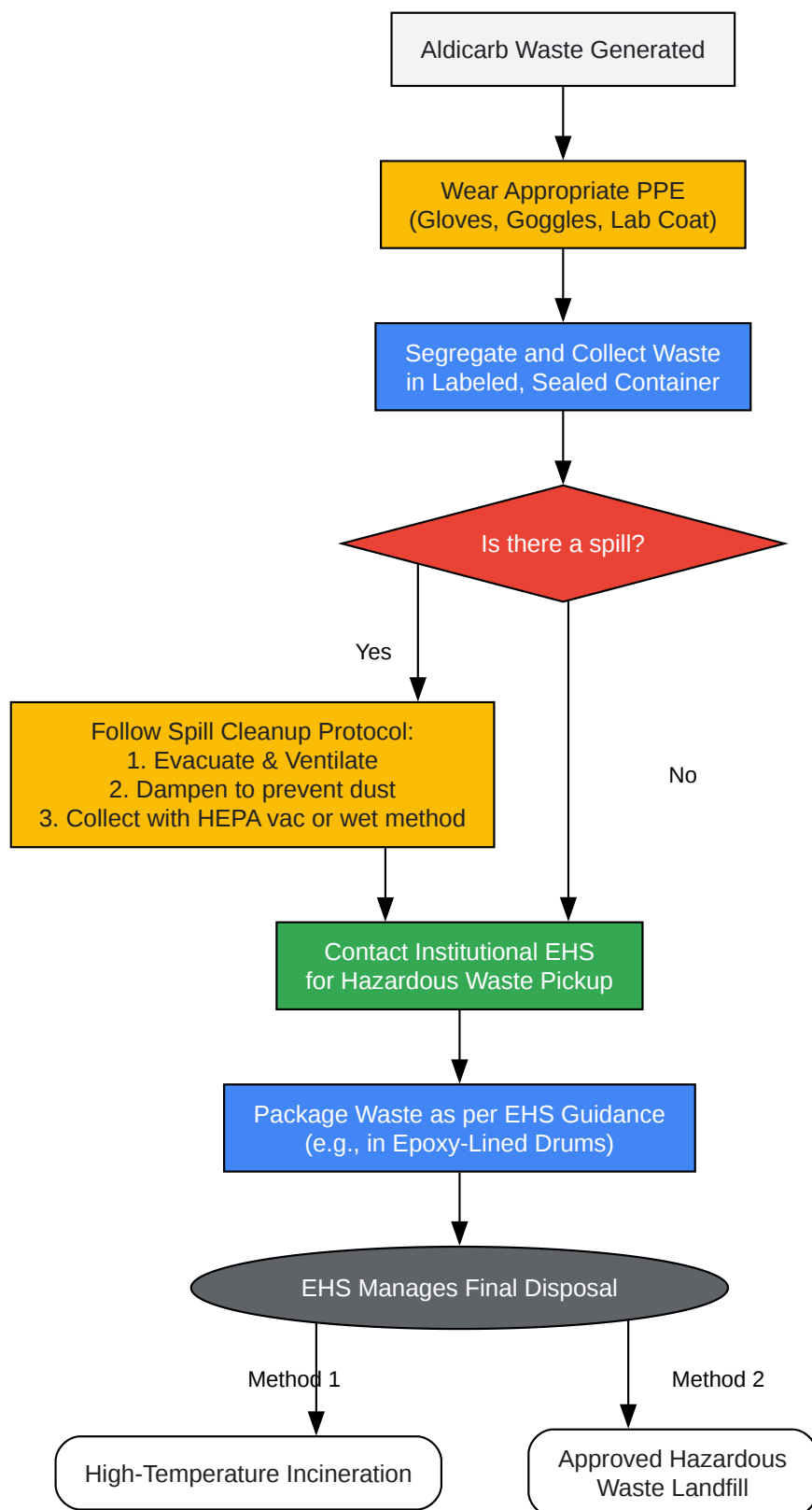
In the event of a significant spill or fire, the following isolation distances are recommended.

Condition	Isolation Distance	Evacuation Distance (in case of fire)
Solid Spill	At least 25 meters (75 feet) in all directions	800 meters (1/2 mile) in all directions
Liquid Spill	At least 50 meters (150 feet) in all directions	800 meters (1/2 mile) in all directions

Data sourced from the Emergency Response Guidebook (ERG).[\[7\]](#)

Aldicarb Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **Aldicarb** waste in a laboratory setting.



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Caption: Logical workflow for the safe disposal of **Aldicarb** waste.

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